

"mitigating hazards of 1,1-Dichloro-2,2-difluoroethylene inhalation exposure"

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Compound of Interest

Compound Name: 1,1-Dichloro-2,2-difluoroethylene

Cat. No.: B1203012

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Technical Support Center: 1,1-Dichloro-2,2-difluoroethylene

This guide provides essential information for researchers, scientists, and drug development professionals on mitigating the hazards associated with **1,1-Dichloro-2,2-difluoroethylene** (DCDFE) inhalation exposure.

Section 1: Frequently Asked Questions (FAQs) - Hazard Identification

Q1: What is **1,1-Dichloro-2,2-difluoroethylene** (DCDFE) and what are its primary hazards?

A1: **1,1-Dichloro-2,2-difluoroethylene** (CAS No: 79-35-6) is a colorless, volatile liquid or gas used as a refrigerant and as an intermediate in chemical synthesis.^{[1][2]} Its primary hazards are toxicity upon inhalation, and it is an irritant to the skin, eyes, and respiratory tract.^[3] At high concentrations, it can cause respiratory depression.^[3]

Q2: What are the main routes of exposure and the acute health effects?

A2: The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion.^[3] Acute effects from inhalation include respiratory irritation, coughing, difficulty breathing, and potential nervous system depression.^[3] Direct contact causes irritation to the skin and eyes, resulting in redness and pain.^[3] Ingestion may lead to gastrointestinal irritation.^[3]

Q3: Are there known chronic health effects associated with DCDFE exposure?

A3: Chronic exposure may lead to more severe health issues. The compound contains fluorine, which, through metabolism or decomposition, can generate fluoride ions. This may cause nausea, labored breathing, and potential damage to the kidneys, liver, bones, and tooth structure.^[3]

Section 2: Exposure Limits and Quantitative Toxicity Data

Q1: What are the established occupational exposure limits for DCDFE?

A1: Regulatory bodies have established exposure limits to protect laboratory and industrial personnel. Adherence to these limits is critical for minimizing health risks.

Data Presentation: Occupational Exposure Limits

Parameter	Value	Agency
Threshold Limit Value (TWA)	2.5 mg/m ³ (as F)	ACGIH

| Permissible Exposure Limit (PEL) | 2.5 mg/m³ (as F) | OSHA |

Source:^[3]

Data Presentation: Inhalation Toxicity (Lethal Concentration, LC50)

Species	LC50 Value (4-hour exposure)
Rat	505 mg/m ³
Mouse	610 mg/m ³

| Guinea Pig | 700 mg/m³ |

Source:^[3]

Section 3: Troubleshooting Guide for Experimental Use

Q1: I've noticed a faint, sweet odor in the lab during my experiment with DCDFE. What should I do?

A1: A noticeable odor indicates a potential containment breach. Immediately cease your work, ensure your respiratory protection is adequate, and vacate the area. Alert your lab safety officer. The area should be assessed for leaks and proper ventilation before work resumes. DCDFE is a colorless gas with a faint, ether-like odor at high concentrations.[4]

Q2: How can I verify that my fume hood is providing adequate protection?

A2: DCDFE should only be handled in an efficient fume hood.[3] Regularly check the fume hood's certification sticker to ensure it has been tested within the last year. Verify the airflow monitor is functioning and shows a face velocity within the safe range (typically 80-120 feet per minute). If you suspect malfunction, do not use the hood and report it for maintenance.

Q3: What personal protective equipment (PPE) is mandatory when working with DCDFE?

A3: The minimum required PPE includes:

- Eye Protection: Always wear approved safety glasses or goggles.[3]
- Skin Protection: Wear suitable protective gloves and a lab coat.[3]
- Respiratory Protection: For any situation where exposure limits may be exceeded, a NIOSH-approved respirator with appropriate cartridges is necessary.[3]

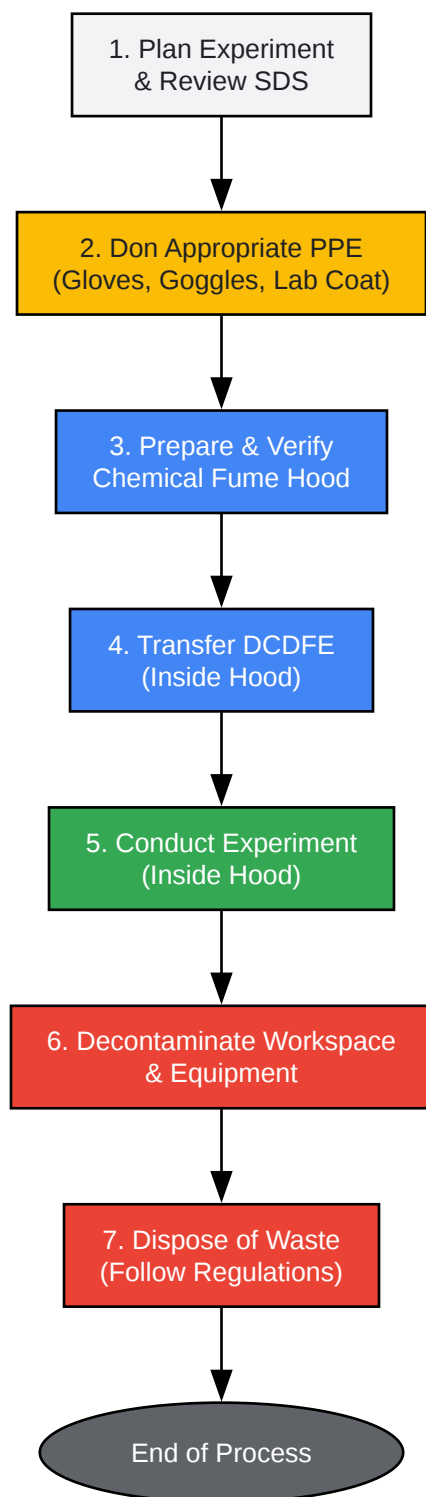
Section 4: Experimental Protocols & Workflows

Detailed Methodology: Standard Operating Protocol for Handling DCDFE

- Preparation:
 - Designate a specific area within a certified chemical fume hood for the procedure.

- Ensure an emergency shower and eyewash station are accessible.
- Assemble all necessary equipment and reagents before introducing DCDFE.
- Don appropriate PPE as outlined in Section 3.
- Handling and Use:
 - Store DCDFE in a tightly sealed container in a cool, well-ventilated area away from oxidizing agents and active metals.^[3]
 - Perform all transfers and manipulations of DCDFE within the fume hood.
 - Use a closed system or exercise extreme caution to minimize the release of gas.
 - After use, ensure the container valve is securely closed.^[5]
- Waste Disposal and Decontamination:
 - Dispose of DCDFE waste according to local, state, and federal regulations.^[3] Do not dispose of it down the drain.
 - Decontaminate all surfaces and equipment that came into contact with DCDFE using an appropriate solvent and procedure.
 - Wash hands thoroughly after completing the work and removing PPE.^[5]

Visualization: Safe Handling Workflow



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Caption: Workflow for safely handling **1,1-Dichloro-2,2-difluoroethylene**.

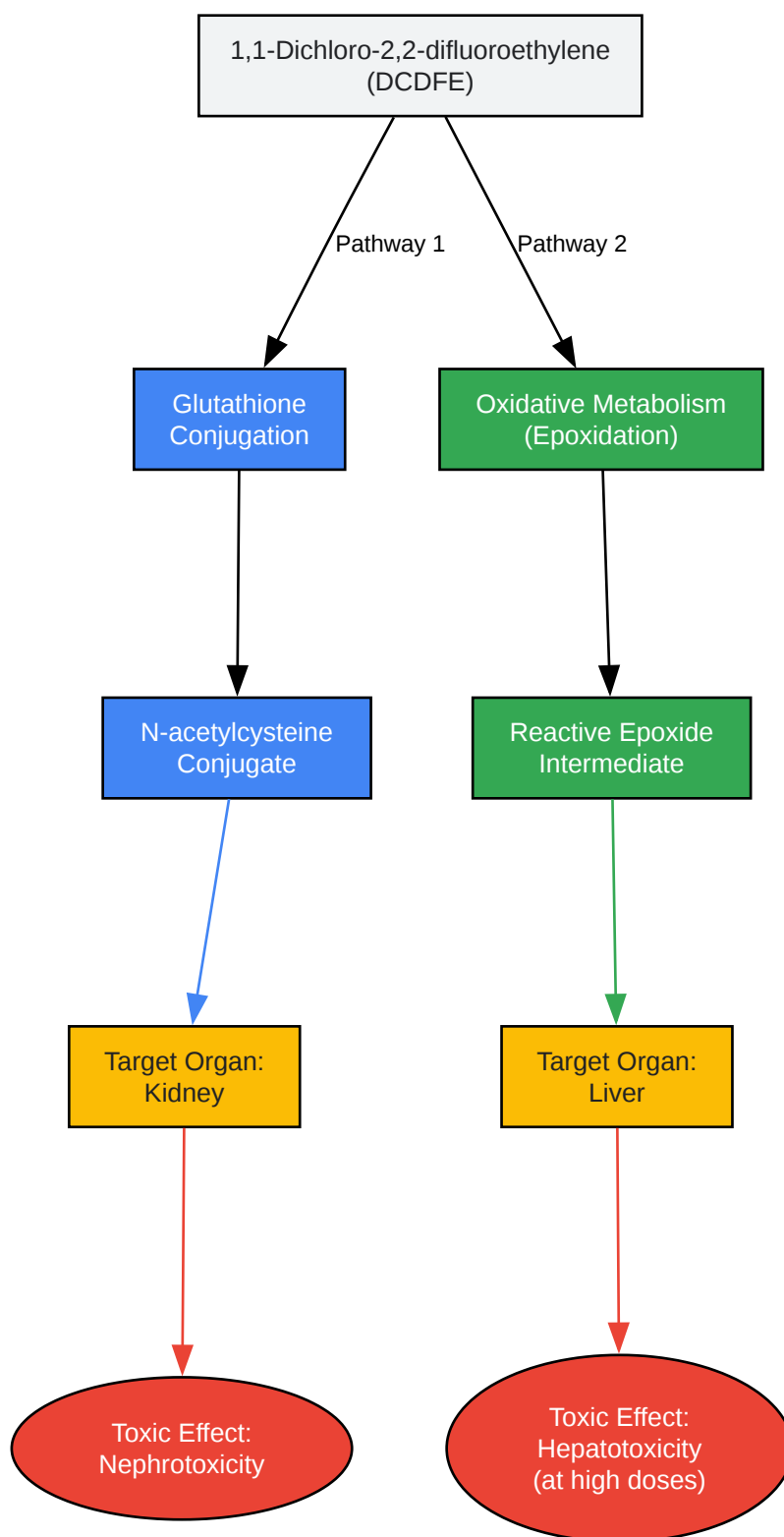
Section 5: Toxicology and Bioactivation Pathways

Q1: How does the body metabolize **1,1-Dichloro-2,2-difluoroethylene**, and why is this important for researchers?

A1: Understanding the metabolic pathways of DCDFE is crucial as bioactivation can lead to organ-specific toxicity. Studies in rats show that DCDFE metabolism results in both kidney (nephrotoxicity) and liver (hepatotoxicity) damage through distinct mechanisms.[\[6\]](#)

- Nephrotoxicity: This is believed to occur via a bioactivation step involving glutathione conjugation. The resulting N-acetylcysteine conjugate of DCDFE is a potent nephrotoxin.[\[6\]](#)
- Hepatotoxicity: Observed at higher doses, this is likely caused by an oxidative metabolic pathway, probably involving epoxidation by hepatic mixed-function oxidases.[\[6\]](#)

Visualization: DCDFE Bioactivation and Toxicity Pathways



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Caption: Differential bioactivation pathways of DCDFE leading to toxicity.

Section 6: Emergency Procedures

Q1: What are the immediate first-aid measures for an accidental inhalation exposure?

A1:

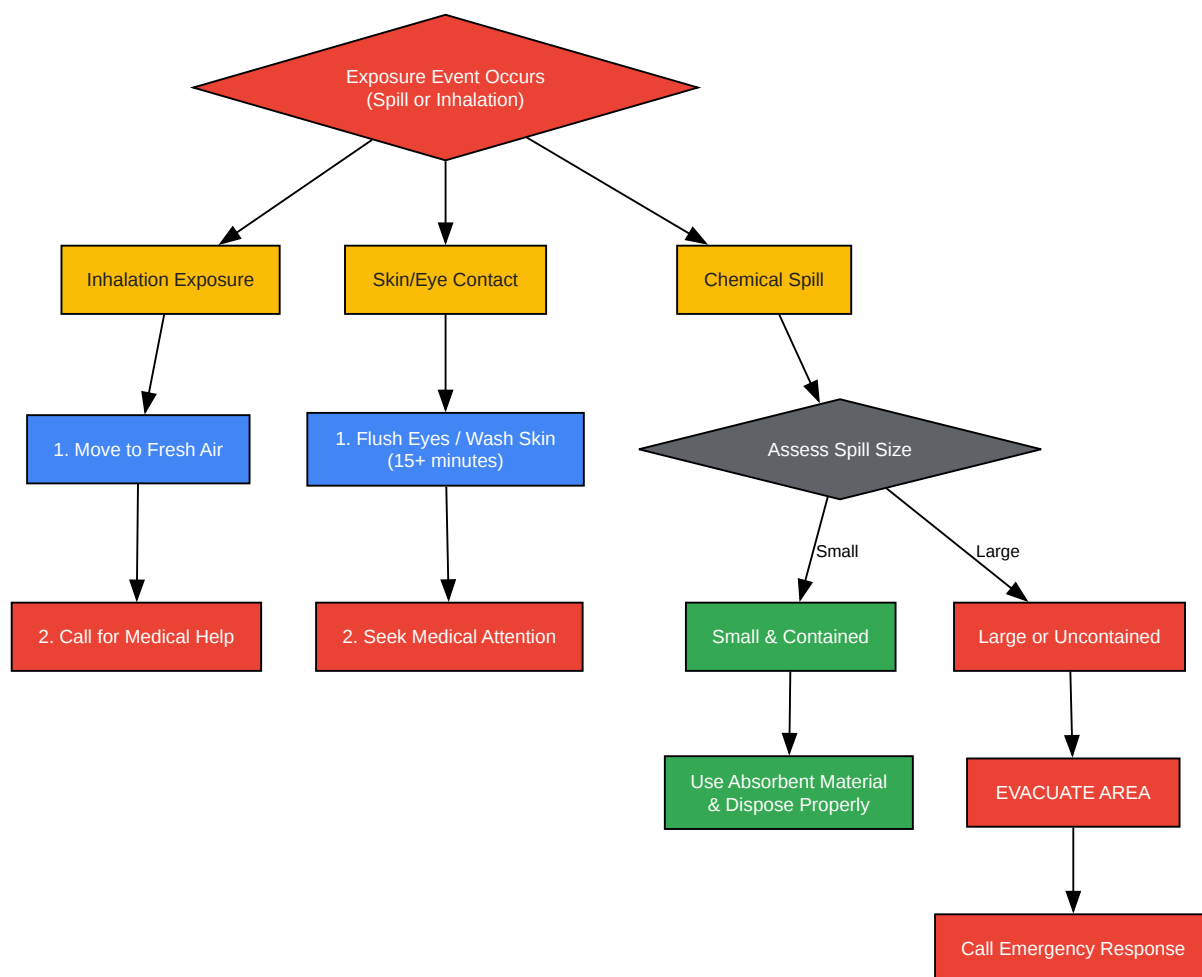
- Remove to Fresh Air: Immediately move the affected person to an area with fresh air.[3]
- Monitor Breathing: Closely watch for any signs of respiratory distress, such as coughing, wheezing, or difficulty breathing.[3]
- Seek Medical Attention: Call for immediate medical assistance.[3] If the person is not breathing, provide artificial respiration if you are trained to do so.[5]

Q2: What is the correct response to a DCDFE spill?

A2: The response depends on the size of the spill.

- Small Spills: Evacuate unnecessary personnel.[7] Wearing appropriate PPE, cover the spill with a non-combustible absorbent material like vermiculite or sodium carbonate.[3] Sweep the material into a sealed container for proper disposal.[3]
- Large Spills: Evacuate the entire area immediately.[8] Alert your institution's emergency response team or local fire department. Do not attempt to clean it up yourself.

Visualization: Emergency Response Decision Tree



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Caption: Decision tree for responding to DCDFE exposure events.

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